

Deuterium Sulfide: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Deuterium sulfide

Cat. No.: B085110

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information for **Deuterium Sulfide** (D_2S), a heavier isotopic analog of hydrogen sulfide. This document summarizes key data from Safety Data Sheets (SDS) and outlines essential safety protocols, experimental methodologies, and visual aids to ensure the safe handling and use of this compound in a laboratory setting.

Hazard Identification and Classification

Deuterium Sulfide is a highly toxic, flammable, and environmentally hazardous gas. Its GHS classification underscores the significant risks associated with its handling.^[1]

Table 1: GHS Classification of **Deuterium Sulfide**^[1]

Hazard Class	Category	Hazard Statement
Flammable Gases	1	H220: Extremely flammable gas.
Gases Under Pressure	Liquefied Gas	H280: Contains gas under pressure; may explode if heated.
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled.
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects.

GHS Pictograms:

- Flame: Flammable
- Skull and Crossbones: Acute Toxicity (fatal)
- Gas Cylinder: Gas Under Pressure
- Environment: Hazardous to the Aquatic Environment

GHS Hazard Pictograms for **Deuterium Sulfide**.

Physical and Chemical Properties

The physical and chemical properties of **Deuterium Sulfide** are similar to those of hydrogen sulfide, with slight differences due to the presence of deuterium.

Table 2: Physical and Chemical Properties of **Deuterium Sulfide**

Property	Value
Molecular Formula	D ₂ S
Molecular Weight	36.09 g/mol
Appearance	Colorless liquefied gas
Odor	Rotten eggs
Boiling Point	-60 °C
Melting Point	-85 °C
Explosive Limits	4 - 46 vol %
Vapor Density	1.19 (21 °C, vs air)

Toxicological Data

Deuterium Sulfide is fatal if inhaled.^[1] The primary toxicological concern is its acute inhalation toxicity.

Table 3: Acute Toxicity Data for **Deuterium Sulfide**^[1]

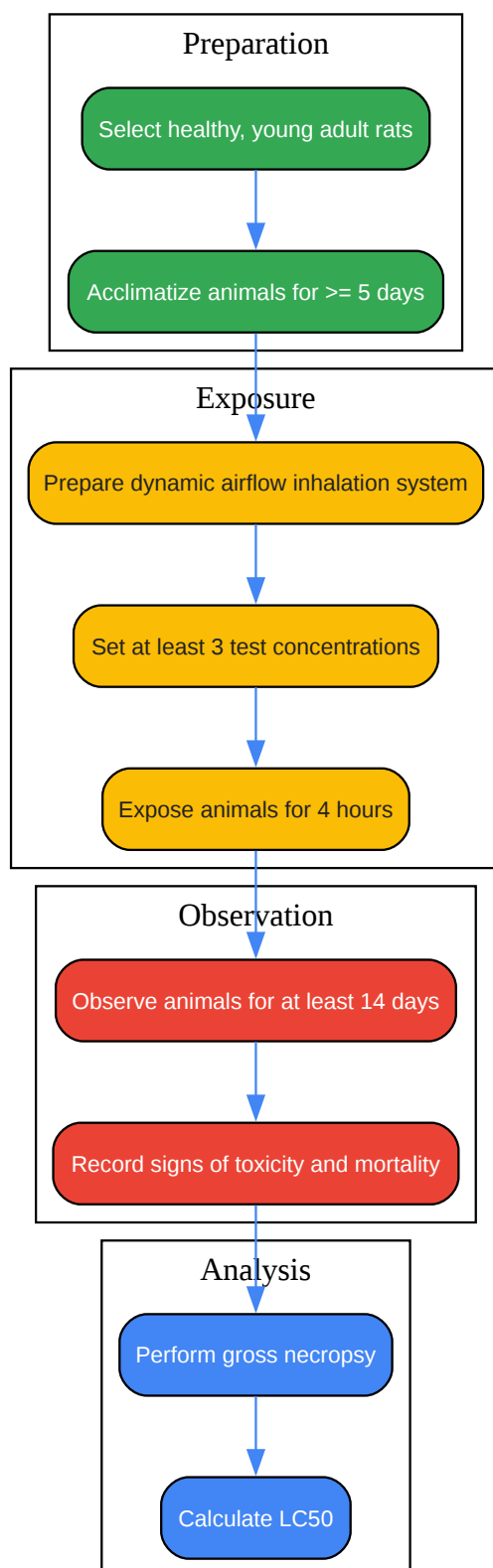
Test	Species	Route	Value	Remarks
LC50	Rat	Inhalation	444 ppm	Lungs, Thorax, or Respiration: Other changes. Diarrhoea. Kidney, Ureter, Bladder: Urine volume increased.

Experimental Protocol: Acute Inhalation Toxicity (OECD 403)

The LC50 value for **Deuterium Sulfide** was likely determined following a methodology similar to the OECD Test Guideline 403 for Acute Inhalation Toxicity.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This protocol is designed to assess the health hazards of a substance upon short-term inhalation exposure.

Methodology Overview:

- **Test Animals:** Healthy, young adult rats are typically used.[\[2\]](#) Animals are acclimatized to laboratory conditions for at least five days prior to the test.[\[2\]](#)
- **Exposure System:** A dynamic airflow inhalation exposure system is used to maintain a precisely controlled and measurable concentration of the test substance in the breathing zone of the animals.[\[4\]](#)
- **Concentration Levels:** At least three concentrations of the test substance are typically used to establish a dose-response relationship.[\[2\]](#)[\[5\]](#)
- **Exposure Duration:** The standard exposure duration is typically four hours.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Observation Period:** Following exposure, the animals are observed for a period of at least 14 days for any signs of toxicity, including changes in behavior, body weight, and mortality.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed to identify any pathological changes.[\[2\]](#)[\[4\]](#)
- **Data Analysis:** The LC50, the concentration estimated to cause mortality in 50% of the test animals, is calculated using appropriate statistical methods.[\[4\]](#)



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Experimental workflow for OECD 403 Acute Inhalation Toxicity testing.

Safety and Handling

Strict adherence to safety protocols is mandatory when working with **Deuterium Sulfide**.

Exposure Controls and Personal Protection

Table 4: Exposure Limits and Personal Protective Equipment (PPE)^[1]

Parameter	Guideline
ACGIH TWA (ppm)	1 ppm
NIOSH REL (TWA) (ppm)	20 ppm
OSHA PEL (TWA) (ppm)	20 ppm
Engineering Controls	Use only in a well-ventilated area, preferably in a fume hood. Use explosion-proof equipment.
Eye/Face Protection	Chemical goggles or safety glasses.
Skin Protection	Wear suitable protective clothing and gloves.
Respiratory Protection	Wear an appropriate NIOSH/MSHA-approved respirator. ^[1] For high concentrations, a self-contained breathing apparatus (SCBA) is recommended. ^[6]

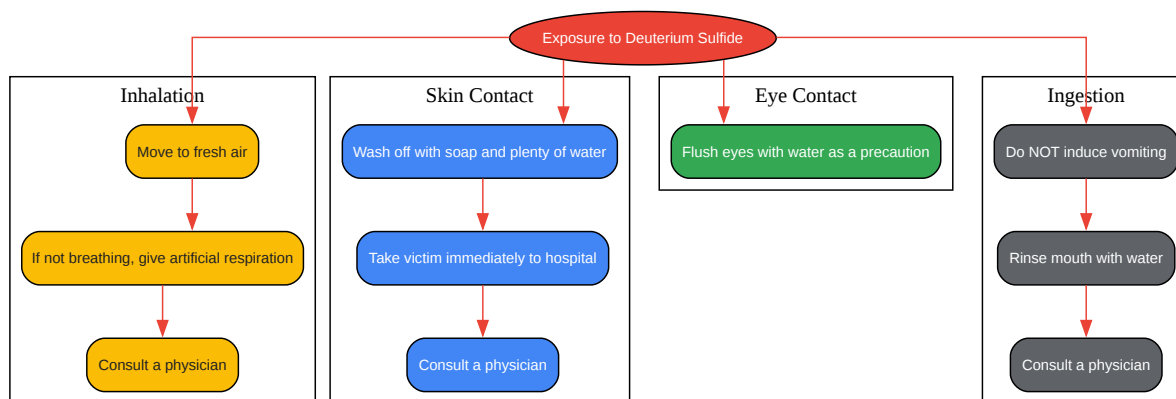
Handling and Storage

- Handling: Avoid contact with skin and eyes.^[1] Avoid inhalation of vapor or mist.^[1] Keep away from sources of ignition - No smoking.^[1] Take measures to prevent the buildup of electrostatic charge.^[1]
- Storage: Store at room temperature away from light and moisture.^[1] Keep the container tightly closed in a dry and well-ventilated place.^[4] Store away from incompatible materials such as strong oxidizing agents and strong bases.^[1]

Emergency Procedures

First-Aid Measures

Immediate medical attention is crucial in case of exposure.



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First-aid decision tree for **Deuterium Sulfide** exposure.

Fire-Fighting Measures

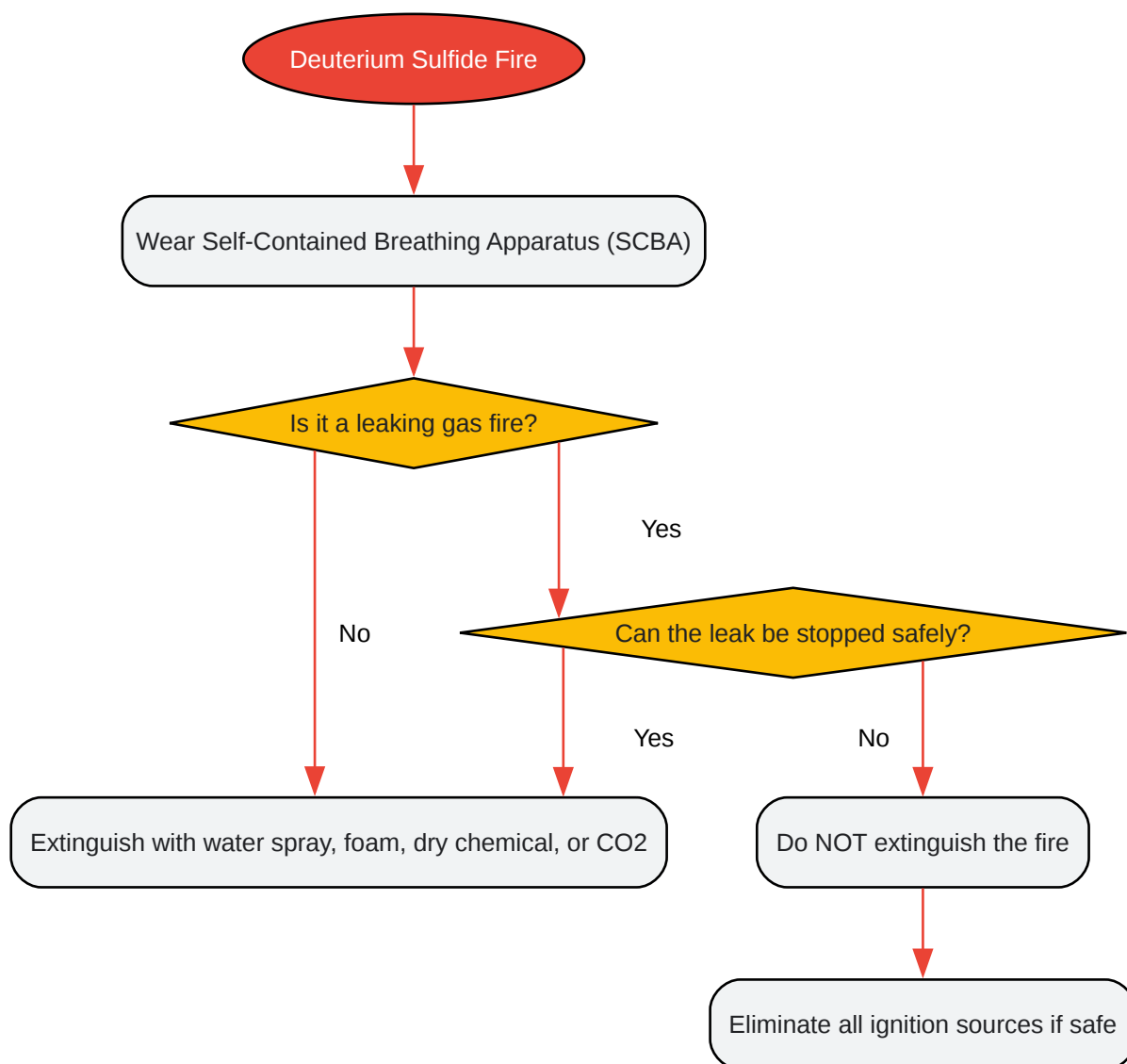
Deuterium Sulfide is an extremely flammable gas.

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[1]

Fire-Fighting Instructions:

- Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.^[1]
- Do not enter the fire area without proper protective equipment, including respiratory protection.^[1]

- Leaking gas fire: Do not extinguish, unless the leak can be stopped safely.[1]
- In case of a leaking gas fire, eliminate all ignition sources if it is safe to do so.[1]



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Firefighting protocol for **Deuterium Sulfide**.

Accidental Release Measures

In the event of a release, immediate and appropriate action is required to mitigate the hazard.

- Personal Precautions: Wear respiratory protection.[1] Avoid breathing vapors, mist, or gas.[1] Ensure adequate ventilation.[1] Remove all sources of ignition.[1] Evacuate personnel to safe areas.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1] Do not let the product enter drains.[1] Discharge into the environment must be avoided.[1]
- Methods for Cleaning Up: Clean up promptly by sweeping or vacuuming.[1]

Stability and Reactivity

- Chemical Stability: Stable if stored under recommended conditions.[1]
- Conditions to Avoid: Heat, flames, and sparks.[1]
- Incompatible Materials: Strong oxidizing agents, strong bases.[1]
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions include sulfur oxides.[1]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling **Deuterium Sulfide**.

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